

Liraglutide's Impact on Gastric Emptying: Key Findings

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Compound Focus: Liraglutide

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The table below summarizes quantitative data on **liraglutide's** effects from clinical studies, which is central to understanding its pharmacodynamics.

Study Focus	Liraglutide Dose & Duration	Key Effect on Gastric Emptying	Other Relevant Outcomes	Citation
Mechanism of Weight Loss	1.8 mg vs 3.0 mg for 5 weeks	Equivalence in 5-hour gastric emptying ($AUC_{0-300 \text{ min}}$) vs placebo. 23% reduction in 1-hour gastric emptying with 3.0 mg vs placebo.	Reduced appetite & energy intake; ~16% decrease in ad libitum energy intake; weight loss mediated by reduced intake, not increased energy expenditure.	[1]
Pharmacogenetics	3 mg daily for 5 weeks	Carriers of GLP1R rs6923761 minor allele A showed greater delay in gastric emptying $T_{1/2}$ ($128.9 \pm 38.32 \text{ min}$) vs GG genotype ($61.4 \pm 21.4 \text{ min}$).	Correlation between delayed gastric emptying and weight loss ($r_s = -.382, P = .004$).	[2]

Study Focus	Liraglutide Dose & Duration	Key Effect on Gastric Emptying	Other Relevant Outcomes	Citation
Perioperative Management	0.6 mg pre-op + 1.2 mg intra-op	Study did not directly measure gastric emptying. Primary outcome was insulin use for BG >8.0 mmol/L.	43% of liraglutide patients required insulin vs 61% with placebo. Improved glycaemic control without increased hypoglycaemia.	[3]

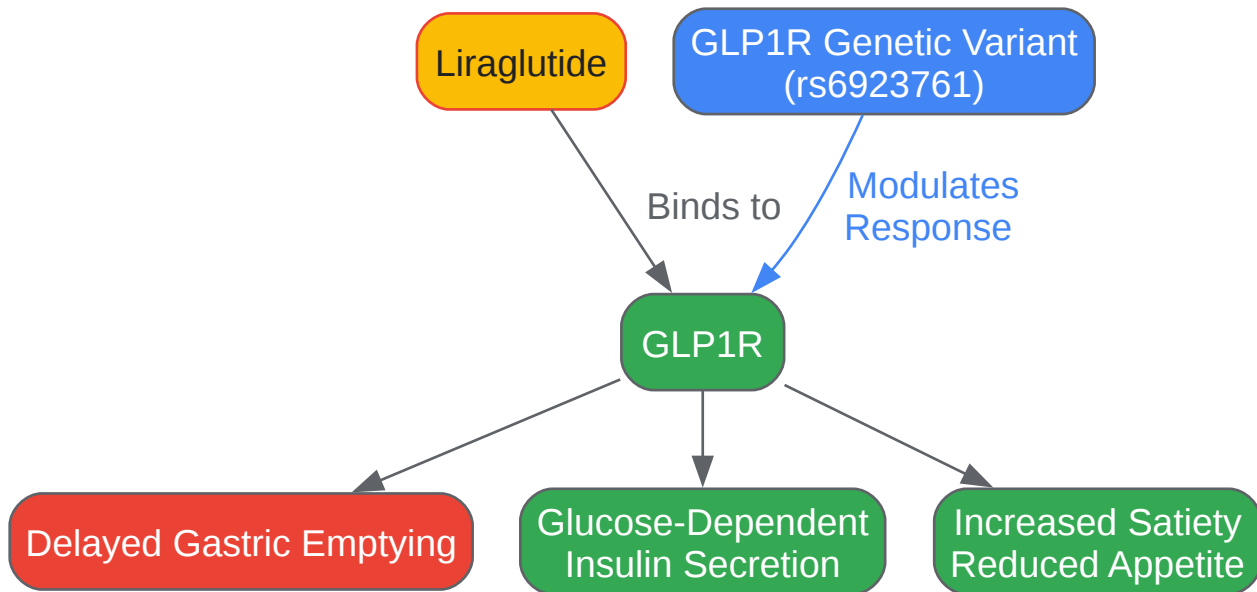
Detailed Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are the methodologies from the key studies.

- Gastric Emptying Measurement (Acetaminophen Absorption Test): This method was used to investigate the mechanism of weight loss [1].
 - **Procedure:** After an overnight fast, participants consume a standardized meal. Acetaminophen (1.5 g) is dissolved in a liquid component of the meal (e.g., an energy drink).
 - **Data Collection:** Serial blood samples are taken at scheduled intervals post-meal (e.g., baseline, 60, 120, 180, 240, 300 minutes).
 - **Analysis:** Plasma acetaminophen concentration is measured. The area under the curve (AUC) for concentration over time (e.g., $AUC_{0-300 \text{ min}}$) is calculated. A lower AUC in the early phase (e.g., 0-60 min) indicates delayed gastric emptying.
- Perioperative Dosing Protocol (Cardiac Surgery): This protocol assessed **liraglutide's** efficacy for glycaemic control [3].
 - **Dosing Schedule:**
 - **First Dose:** 0.6 mg subcutaneously on the evening before surgery.
 - **Second Dose:** 1.2 mg subcutaneously after the induction of anaesthesia.
 - **Note:** The second dose was withheld if the patient reported a preoperative nausea score >4 on a 0-10 scale.
 - **Concomitant Monitoring:** Blood glucose was measured hourly from anaesthesia induction until transfer to the ICU, and managed with a standardized insulin-bolus algorithm.

Mechanism of Action & Pharmacogenetics

The following diagram illustrates the mechanism by which **liraglutide** affects gastric emptying and how genetic variation can influence this response, which is a key consideration for patient stratification in drug development.



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Key Considerations for Researchers

- **Genetic Variability:** The pharmacogenetic study suggests that the **GLP1R rs6923761** genotype can significantly influence the gastric emptying response to **liraglutide** [2]. Stratifying subjects by genotype may be crucial for interpreting clinical trial results on gastric emptying endpoints.
- **Dose and Timing Dependence:** The effect on gastric emptying may be more pronounced in the early postprandial period and with higher doses (3.0 mg) [1]. The chosen dose and timing of assessment in your protocol will impact outcomes.
- **Perioperative Application:** While **liraglutide** shows promise for improving perioperative glycaemic control with a single dose, its direct impact on gastric emptying in this context and the associated risk of aspiration have not been fully characterized in the available studies [3] [4]. Further investigation is needed.

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